

The Safety and Toxicity Profile of Enteromycin: A Technical Guide

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Compound of Interest

Compound Name: *Enteromycin*

Cat. No.: *B14764351*

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Introduction

The term "**enteromycin**" has been associated with distinct antimicrobial agents, leading to potential confusion in scientific literature. This technical guide aims to delineate the safety and toxicity profiles of two separate entities: **Enteromycin**, a specific antibiotic compound identified by CAS number 3552-16-7, and Enterocins, a class of bacteriocins produced by Enterococcus species. Due to significant differences in their chemical nature, origin, and mechanism of action, their safety and toxicity profiles are addressed separately.

Part 1: Enteromycin (CAS 3552-16-7)

Enteromycin is an antibiotic substance isolated from *Streptomyces albireticuli*.^{[1][2]} Its chemical name is 3-[[[(Methyl-aci-nitro)acetyl]amino]-2-propenoic acid.^[1] It has demonstrated activity against both Gram-positive and Gram-negative bacteria.^{[2][3]}

Acute Toxicity

Limited quantitative data is available regarding the acute toxicity of **enteromycin**. The primary available metric is the median lethal dose (LD50) from a study in mice.

Table 1: Acute Toxicity of **Enteromycin** (CAS 3552-16-7)

Test Type	Route of Exposure	Species	Dose	Toxic Effects	Reference
LD50	Intraperitonea 	Mouse	14 mg/kg	Details not reported other than lethal dose value.	[4]

Genotoxicity, Sub-chronic, and Chronic Toxicity

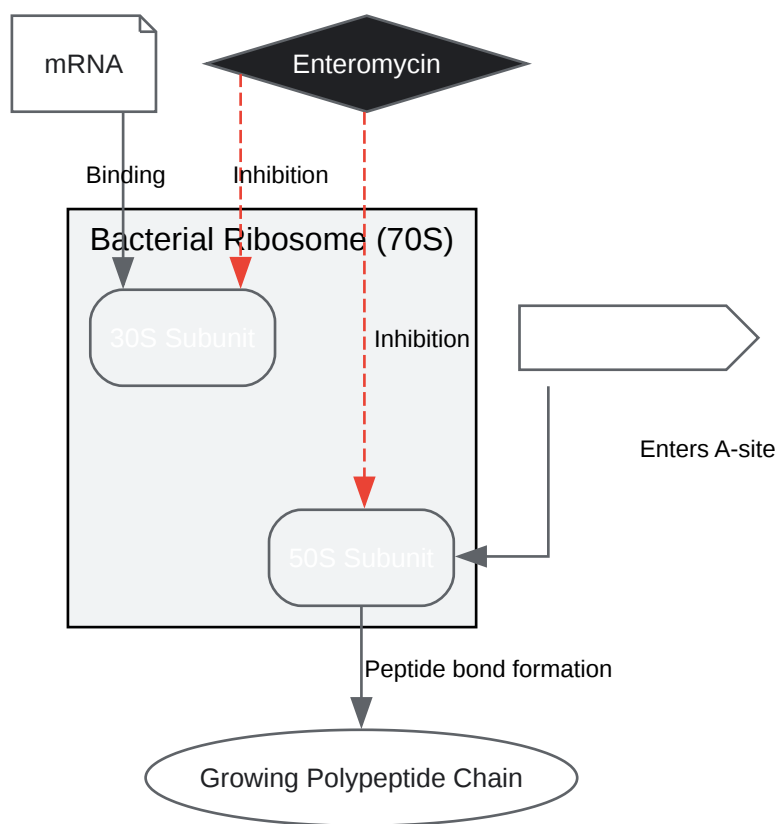
There is a notable lack of publicly available data on the genotoxicity, sub-chronic, and chronic toxicity of **enteromycin** (CAS 3552-16-7). Further studies are required to establish a comprehensive safety profile.

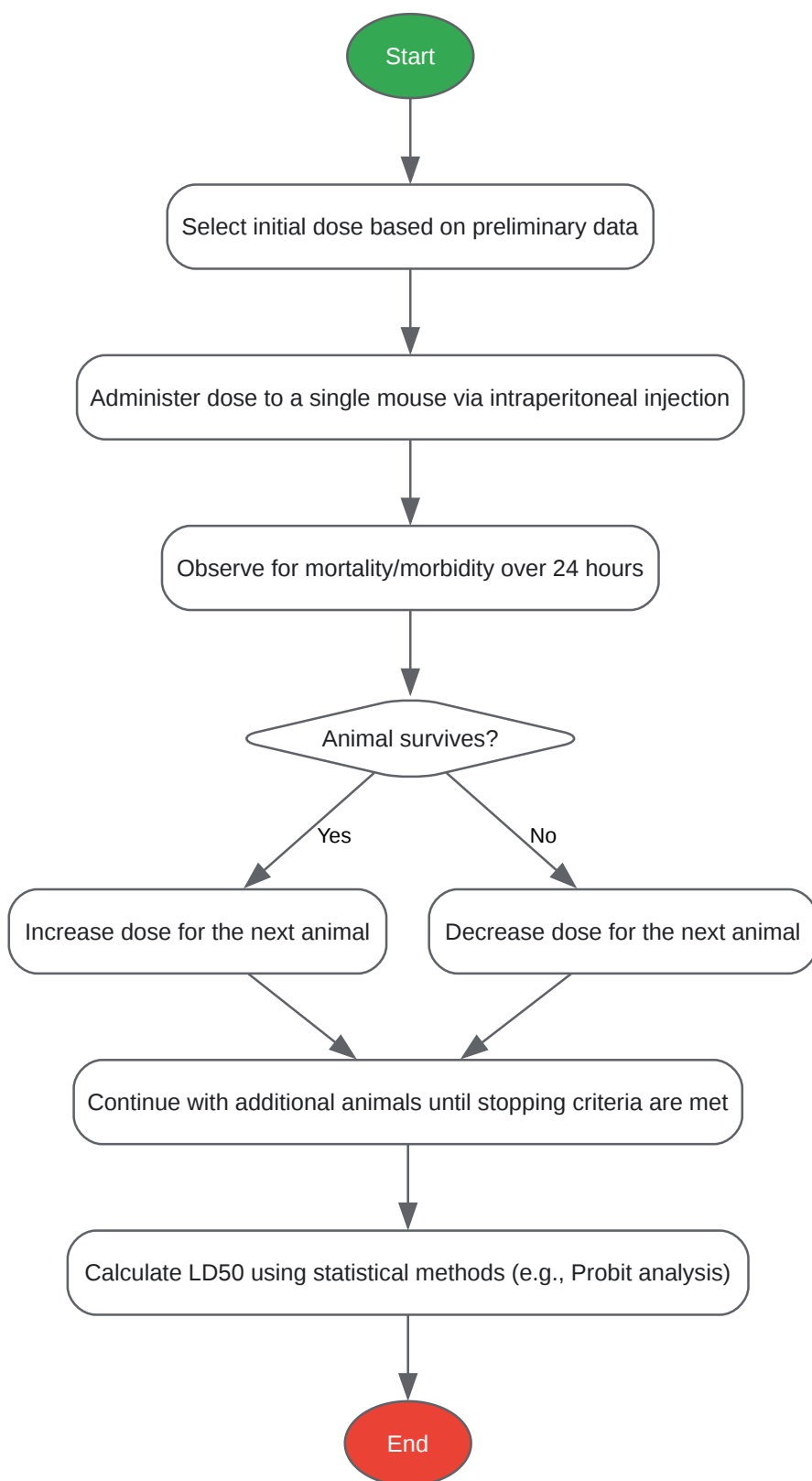
Pharmacokinetics

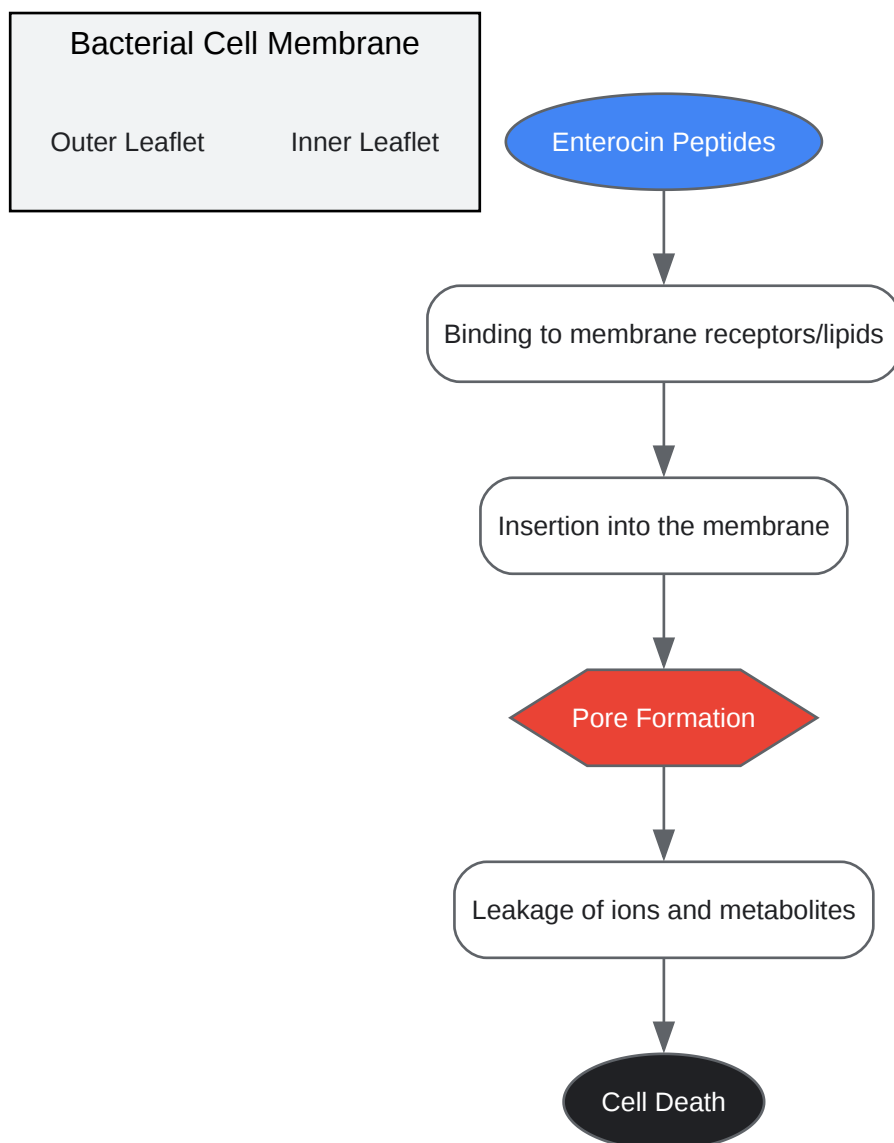
No detailed information on the pharmacokinetics (absorption, distribution, metabolism, and excretion) of **enteromycin** (CAS 3552-16-7) is readily available in the public domain.

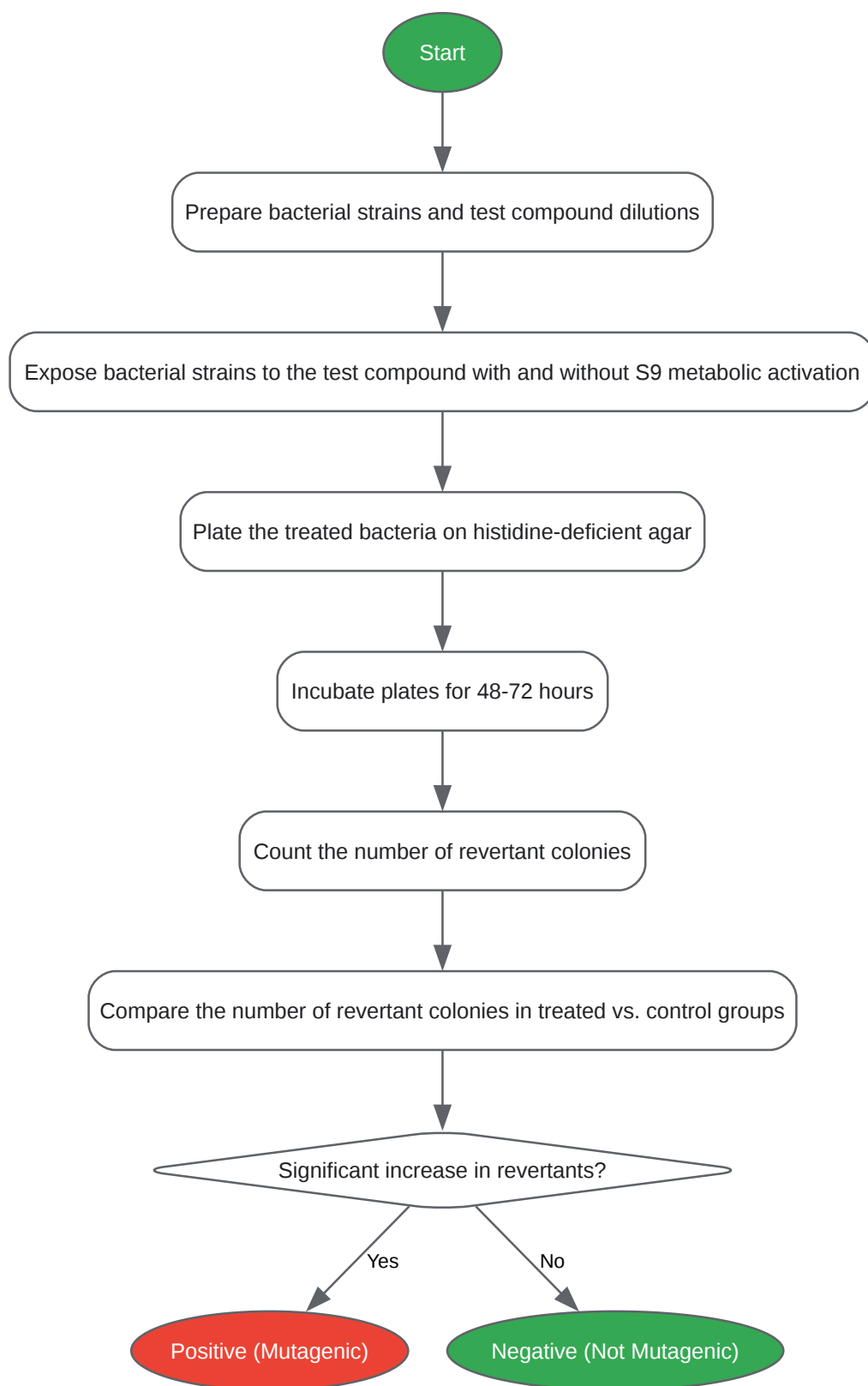
Mechanism of Action

While the precise molecular target of **enteromycin** (CAS 3552-16-7) is not definitively elucidated in the available literature, it is classified as a protein synthesis inhibitor.[5][6] The general mechanism for this class of antibiotics involves interference with the bacterial ribosome, thereby halting the production of essential proteins and leading to bacterial growth inhibition or death.









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